

The Principle of Quantum Confinement in ZnS Quantum Dots

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Compound of Interest

Compound Name: Zinc sulfide

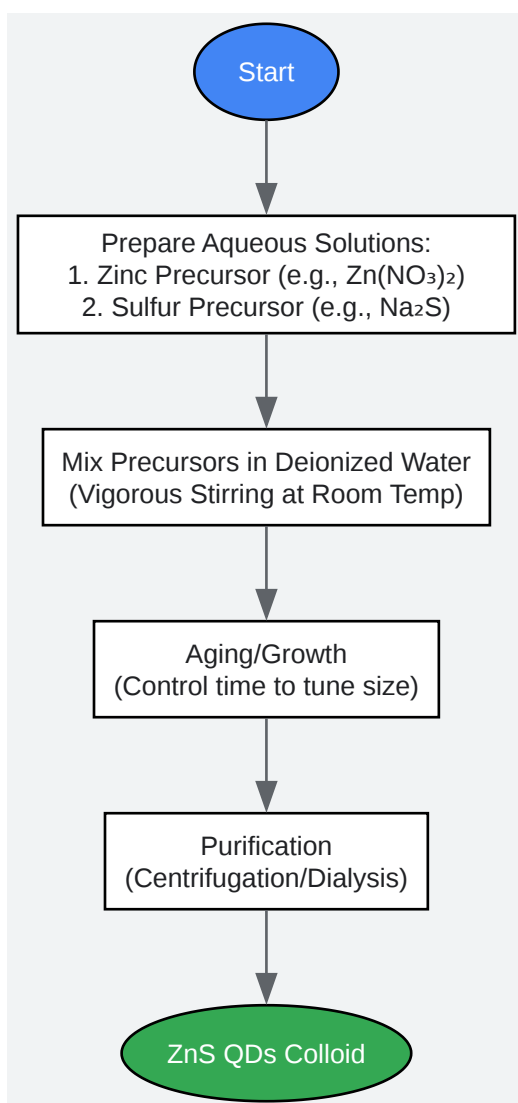
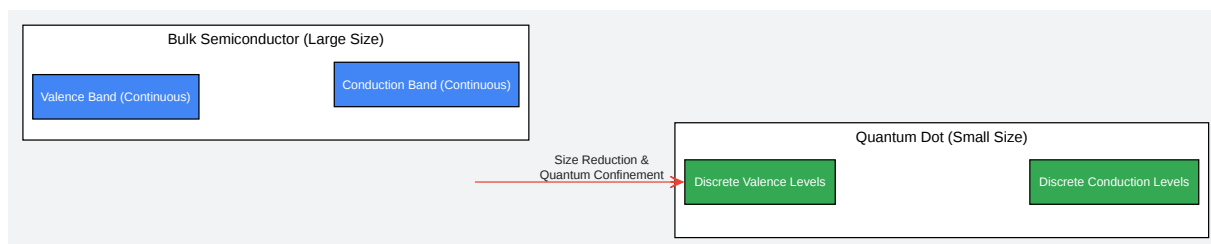
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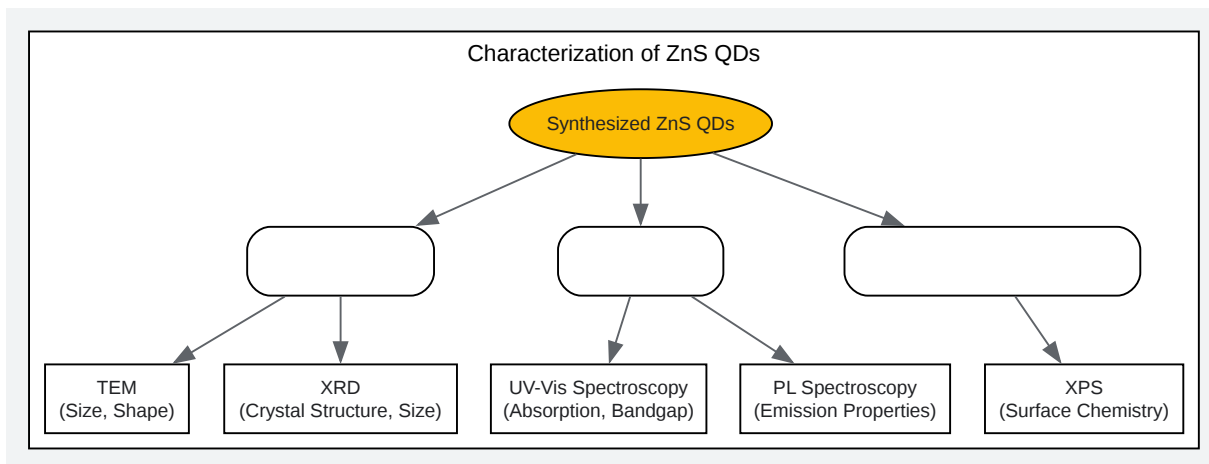
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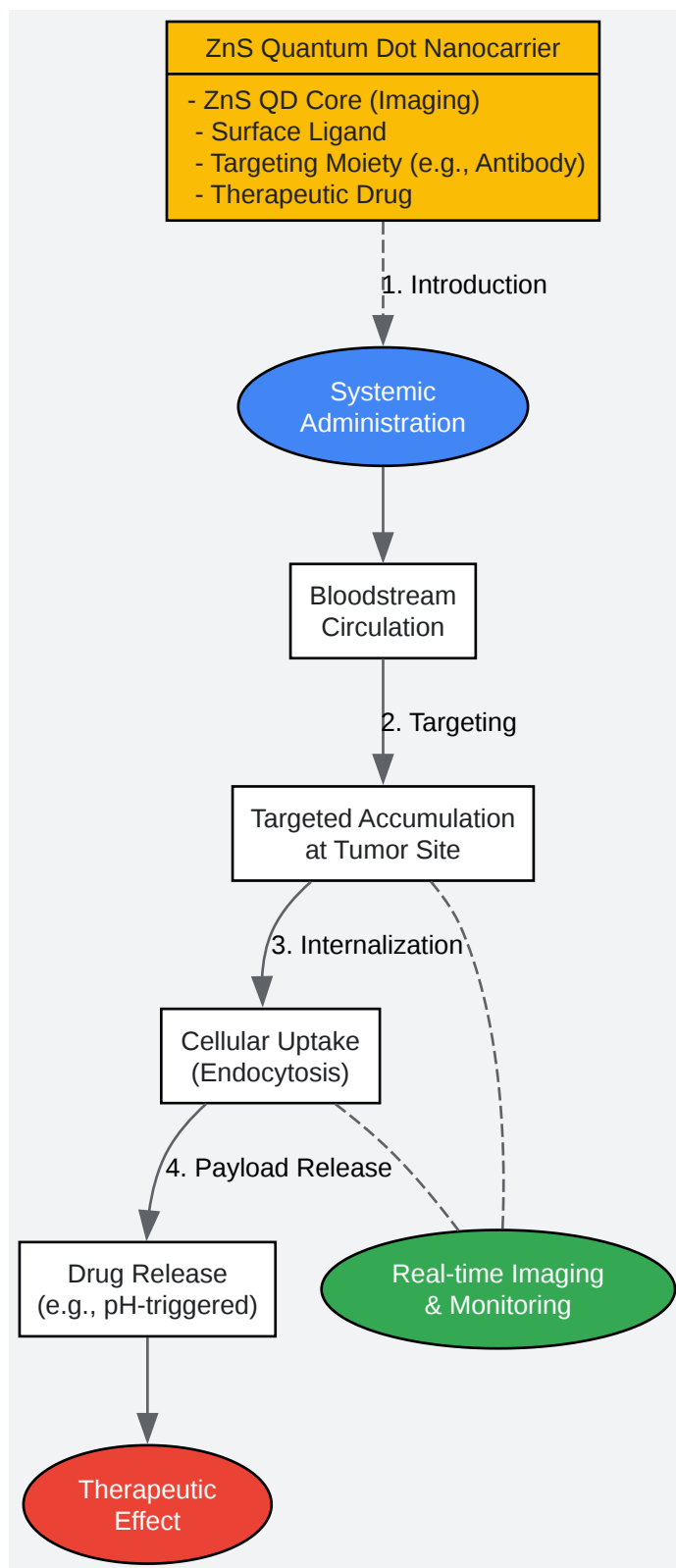
Quantum dots are semiconductor nanocrystals, typically a few nanometers in size, which exhibit quantum mechanical properties.[2] When the size of a semiconductor crystal is reduced to a dimension comparable to or smaller than its exciton Bohr radius, the charge carriers (electrons and holes) become spatially confined.[3][4] This phenomenon, known as the quantum confinement effect, leads to the quantization of energy levels, similar to those in an atom.[4] Consequently, the continuous energy bands of the bulk material are transformed into discrete, atomic-like energy levels.[2][4]

For **Zinc Sulfide** (ZnS), a II-VI semiconductor with a wide bandgap of 3.68 eV in its bulk form, the exciton Bohr radius is approximately 2.5 nm.[3][5] When the size of ZnS nanocrystals is reduced to below 10 nm, strong quantum confinement effects become apparent.[6] A primary consequence of this confinement is the widening of the bandgap energy.[7][8] This size-dependent bandgap allows for the tuning of the optical and electronic properties of ZnS QDs simply by controlling their size during synthesis.[3][4] As the particle size decreases, the bandgap energy increases, resulting in a "blue shift" in both the absorption and emission spectra.[7][9]

The relationship between the bandgap energy of a quantum dot and its radius can be approximated by the Brus equation.[3] This model provides a theoretical framework for understanding and predicting the size-dependent optical properties of ZnS QDs.[3][7]







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